

safety data sheet for 1-Bromoundecane-d3

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Compound of Interest

Compound Name: 1-Bromoundecane-d3

Cat. No.: B15554811

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Safety Data Sheet: 1-Bromoundecane-d3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **1-Bromoundecane-d3**. The information presented herein is compiled from various sources and is intended to guide laboratory personnel in the safe handling and use of this compound. It is important to note that a specific Safety Data Sheet (SDS) for the deuterated form, **1-Bromoundecane-d3**, is not readily available. Therefore, this guide is based on the safety data for its non-deuterated analogue, 1-Bromoundecane. The toxicological and chemical properties are expected to be nearly identical.

Chemical and Physical Properties

1-Bromoundecane is a colorless to light yellow liquid.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₃ Br	[2]
Molecular Weight	235.20 g/mol	[1][2]
CAS Number	693-67-4	
Appearance	Colorless to yellowish liquid	[2]
Melting Point	-9 °C	[3]
Boiling Point	137-138 °C at 18 mmHg	
Density	1.054 g/mL at 25 °C	
Flash Point	113 °C (235.4 °F) - closed cup	
Vapor Density	8.2 (vs air)	
Solubility	Insoluble in water; Soluble in organic solvents like ethers and alcohols.	[2]

Hazard Identification and GHS Classification

1-Bromoundecane is classified as a hazardous substance. The GHS hazard statements associated with this chemical are:

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

The signal word for this chemical is Warning.[1]

Toxicological Information

There is limited quantitative toxicological data available for 1-Bromoundecane. The available information is summarized below.

Toxicity Endpoint	Value
Oral LD50	No data available
Dermal LD50	No data available
Inhalation LC50	No data available
Skin Corrosion/Irritation	Causes skin irritation.[1][4]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][4]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[1][4]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols

While specific experimental data for 1-Bromoundecane is limited in the provided search results, the following are standard, internationally recognized (e.g., OECD, EPA) protocols for assessing the key toxicological endpoints.

a) Acute Dermal Irritation/Corrosion (OECD Test Guideline 404): This test involves the application of the test substance to the shaved skin of a rabbit. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after application. The severity of the skin reaction is scored and used to classify the substance's irritation potential.

b) Acute Eye Irritation/Corrosion (OECD Test Guideline 405): This test involves instilling the test substance into one eye of a rabbit, with the other eye serving as a control. The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis at specific time

points after instillation. The scores for these effects are used to determine the irritation potential of the substance.

c) Acute Inhalation Toxicity (OECD Test Guideline 403): This study involves exposing animals (usually rats) to the test substance as a vapor, mist, or dust for a defined period (typically 4 hours). The animals are observed for signs of toxicity and mortality during and after exposure. The concentration that is lethal to 50% of the test animals (LC50) is determined.

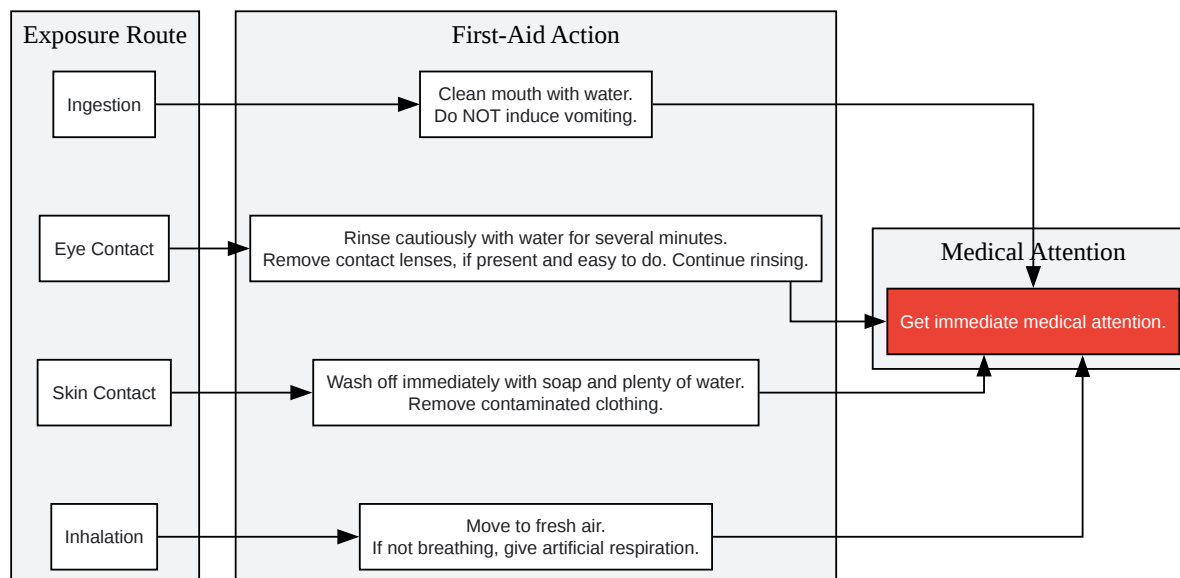
Handling and Storage

Proper handling and storage procedures are crucial for minimizing the risks associated with 1-Bromoundecane.

Aspect	Recommendation	Reference
Handling	Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray. Use only outdoors or in a well-ventilated area. Wash hands thoroughly after handling.	[5]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store locked up.	[4][5]
Incompatible Materials	Strong oxidizing agents and strong bases.	[2][5]

First-Aid Measures

In the event of exposure, immediate first aid is essential. The following diagram outlines the recommended procedures.



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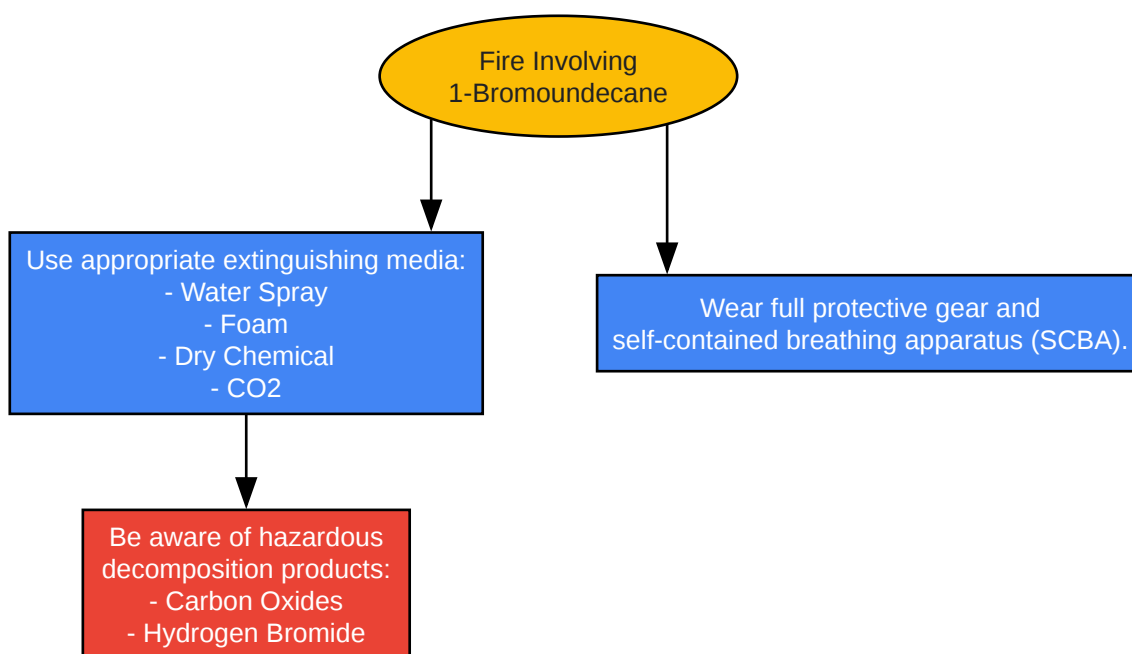
Caption: First-aid procedures for different exposure routes.

Fire-Fighting Measures

1-Bromoundecane is a combustible liquid.[2]

Aspect	Recommendation	Reference
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[6]
Specific Hazards	Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.	[5]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[5]

The following diagram illustrates the decision-making process for fire-fighting.

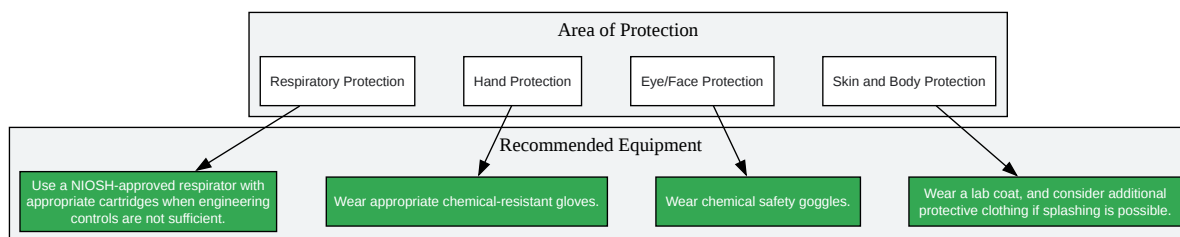


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Caption: Fire-fighting decision workflow.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.



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Caption: Personal Protective Equipment (PPE) selection guide.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations.^[4] It is recommended to contact a licensed professional waste disposal service to dispose of this material.^[7]

This technical guide provides a summary of the available safety information for 1-Bromoundecane, which serves as a surrogate for **1-Bromoundecane-d3**. Researchers, scientists, and drug development professionals should always consult the most current and complete Safety Data Sheet provided by the supplier before handling this chemical and ensure that all appropriate safety precautions are taken.

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